

Technical Guide: Medicinal Chemistry Applications of 2-Oxo-2-phenylacetyl Chloride

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Compound of Interest

Compound Name: 2-Oxo-2-phenylacetyl chloride

CAS No.: 25726-04-9

Cat. No.: B1310584

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Executive Summary

2-Oxo-2-phenylacetyl chloride (CAS: 25726-04-9) is a high-value electrophilic building block characterized by a vicinal dicarbonyl motif terminating in an acid chloride.^[1] In drug discovery, it serves as a critical "warhead" precursor for protease inhibitors and a versatile scaffold for heterocyclic synthesis. Its unique reactivity stems from the electronic differentiation between the acyl chloride carbon (C1) and the

-ketone carbon (C2), allowing for regiospecific nucleophilic attacks. This guide outlines its utility in synthesizing

-keto amides, constructing privileged heterocycles (quinoxalines, oxazoles), and serving as an orthogonal protecting group in carbohydrate chemistry.

Chemical Profile & Reactivity Analysis

Structural Properties

The molecule features a phenyl ring conjugated to an

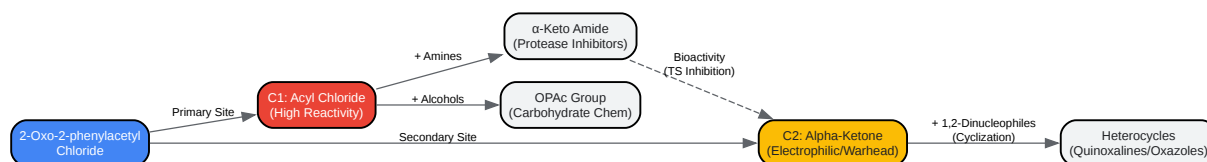
-keto acid chloride. The conjugation extends the electrophilicity of the carbonyls, making the C1 (acid chloride) highly reactive towards nucleophiles, while the C2 (ketone) remains available for subsequent condensation or serving as a transition-state mimic in enzyme active sites.

Property	Data
IUPAC Name	2-Oxo-2-phenylacetyl chloride
Molecular Formula	C
	H
	ClO
Molecular Weight	168.58 g/mol
Boiling Point	94–95 °C (12 mmHg)
Density	1.169 g/mL
Storage	2–8 °C, Inert atmosphere (Moisture Sensitive)

Electrophilic Activation & Selectivity

The reactivity hierarchy is driven by the leaving group ability of the chloride ion.

- **Primary Attack (Kinetic Control):** Nucleophiles (amines, alcohols) attack C1 to displace chloride, forming -keto amides or esters.
- **Secondary Attack (Thermodynamic/Chemo-selective):** The C2 ketone is activated by the adjacent carbonyl but is less reactive than C1. It typically undergoes reaction after C1 functionalization (e.g., cyclodehydration) or interacts reversibly with active site nucleophiles (e.g., serine hydroxyls in proteases).



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Figure 1: Reactivity map illustrating the dual electrophilic sites and their downstream applications.

Core Applications in Drug Design

Synthesis of -Keto Amide Protease Inhibitors

The

-keto amide moiety is a "privileged structure" in medicinal chemistry. It acts as a transition-state analogue, forming a reversible covalent hemiketal with the active site serine or cysteine of proteases (e.g., Thrombin, HCV NS3/4A, Calpain).

- Mechanism: The reagent reacts with a scaffold amine to install the oxo-phenylacetyl cap.
- Advantage: Unlike simple amides, the

-keto group hydrogen bonds with the "oxyanion hole" of the enzyme, significantly increasing binding affinity [1].

Heterocycle Construction (Quinoxalines & Oxazoles)

2-Oxo-2-phenylacetyl chloride is a potent 1,2-dicarbonyl donor for synthesizing nitrogen heterocycles.

- Quinoxalinones: Reaction with 1,2-phenylenediamines yields 3-phenylquinoxalin-2(1H)-ones. This scaffold is prevalent in glutamate receptor antagonists and kinase inhibitors.
- Oxazoles: Reaction with

-isocyanoacetamides followed by cyclization yields 2-acyl-5-aminooxazoles, which can be hydrolyzed to form complex peptide mimics [2].

Orthogonal Protecting Group (OPAc)

In carbohydrate chemistry, the (2-oxo-2-phenylacetyl) ester—OPAc—serves as a protecting group for hydroxyls.

- Utility: It is orthogonal to standard acetyl and benzoyl groups.
- Deprotection: Mild removal using KHSO

or specific hydrazines, allowing for selective manipulation of poly-hydroxylated scaffolds [3].

Experimental Protocols

Protocol A: Synthesis of Bioactive -Keto Amides

Target: General procedure for coupling **2-oxo-2-phenylacetyl chloride** with a secondary amine scaffold.

Reagents:

- Amine substrate (1.0 equiv)
- **2-Oxo-2-phenylacetyl chloride** (1.1 equiv)[1]
- Triethylamine (Et
N) or DIPEA (2.0 equiv)
- Dichloromethane (DCM), anhydrous

Procedure:

- Preparation: In a flame-dried round-bottom flask under N atmosphere, dissolve the amine substrate (1.0 mmol) and Et N (2.0 mmol) in anhydrous DCM (10 mL). Cool the solution to 0 °C using an ice bath.

- Addition: Dissolve **2-oxo-2-phenylacetyl chloride** (1.1 mmol, 185 mg) in DCM (2 mL). Add this solution dropwise to the reaction mixture over 15 minutes. Note: The reaction is exothermic; control addition rate to maintain temperature.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours.
- Monitoring: Monitor by TLC (typically 30-50% EtOAc/Hexane). The acid chloride spot (high R_f, unstable) should disappear, and a new amide spot should appear.
- Workup (Self-Validating Step):
 - Quench with saturated NaHCO₃ (removes HCl and unreacted acid).
 - Extract with DCM (3 x 15 mL).
 - Wash organic layer with 1M HCl (to remove unreacted amine/Et₃N) followed by Brine.
 - Dry over Na₂SO₄, filter, and concentrate.
- Purification: Recrystallize from EtOH or purify via silica gel flash chromatography.

Protocol B: Synthesis of 3-Phenylquinoxalin-2(1H)-one

Target: Cyclocondensation with 1,2-phenylenediamine.

Reagents:

- o-Phenylenediamine (1.0 equiv)
- **2-Oxo-2-phenylacetyl chloride** (1.0 equiv)[1]

- Pyridine (solvent/base) or DCM/Et

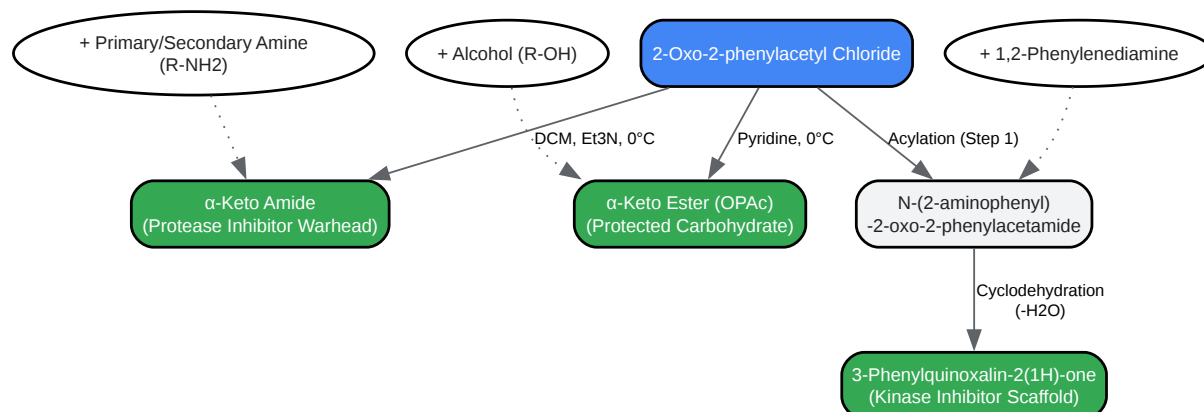
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Procedure:

- Mixing: Dissolve o-phenylenediamine (5 mmol) in dry DCM (20 mL) containing Et N (10 mmol). Cool to 0 °C.
- Acylation: Add **2-oxo-2-phenylacetyl chloride** (5 mmol) dropwise. Stir for 1 hour at RT. This forms the intermediate acyclic -keto amide.
- Cyclization: To drive cyclization, reflux the mixture (if using higher boiling solvent like toluene) or add a catalytic amount of acid (p-TsOH) and reflux for 2 hours. Alternatively, in pyridine, heating to 80 °C effects cyclization directly.
- Isolation: Pour into ice water. The quinoxalinone typically precipitates as a solid. Filter, wash with water and cold ethanol.

Pathway Visualization

The following diagram illustrates the divergent synthesis pathways from the core reagent to key medicinal scaffolds.



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Figure 2: Divergent synthetic pathways yielding protease inhibitors, heterocycles, and protected synthons.

Safety & Handling

- **Corrosivity:** **2-Oxo-2-phenylacetyl chloride** is corrosive and causes severe skin burns and eye damage. Handle in a fume hood with nitrile gloves and eye protection.
- **Moisture Sensitivity:** Reacts violently with water to release HCl gas and phenylglyoxylic acid. Store under inert gas (Argon/Nitrogen) in a refrigerator (2–8 °C).
- **Incompatibility:** Incompatible with strong bases, oxidizing agents, and alcohols (unless intended).

References

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